

# Disulfo-ICG-DBCO Disodium: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disulfo-ICG-DBCO disodium

Cat. No.: B15555134

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling protocols for **Disulfo-ICG-DBCO disodium**, a fluorescent dye increasingly utilized in biomedical research. Given the absence of a specific Safety Data Sheet (SDS) for this compound, this document synthesizes available data from suppliers, related chemical safety documents, and scientific literature to establish best practices for its use in a laboratory setting.

## Chemical and Physical Properties

**Disulfo-ICG-DBCO disodium** is a derivative of indocyanine green (ICG), modified with two sulfonate groups to enhance water solubility and a dibenzocyclooctyne (DBCO) group for copper-free click chemistry applications.

Property	Value	Source
Molecular Formula	$C_{63}H_{62}N_4Na_2O_{11}S_3$	[1][2]
Molecular Weight	1193.36 g/mol	[1][2]
Appearance	Solid	[3]
Solubility	Soluble in water	[4]

## Safety and Hazard Information

While specific toxicity data for **Disulfo-ICG-DBCO disodium** is not publicly available, information on the parent compound, indocyanine green (ICG), and general chemical safety for DBCO-containing reagents can guide handling procedures. The toxicological properties of **Disulfo-ICG-DBCO disodium** have not been thoroughly investigated.[5]

#### General Hazards:

- May cause eye, skin, and respiratory tract irritation.
- The toxicological effects of chronic exposure are unknown.

#### Inferred Toxicity from Indocyanine Green (ICG):

Studies on ICG have indicated potential for cellular toxicity at certain concentrations.

- Cytotoxicity and Genotoxicity: In the context of photodynamic therapy, ICG has been shown to have cytotoxic and genotoxic effects.[6]
- Retinal Toxicity: High concentrations of ICG have been associated with adverse effects on retinal function.[7]

It is crucial to handle **Disulfo-ICG-DBCO disodium** with the appropriate precautions to minimize exposure.

## Handling and Personal Protective Equipment (PPE)

Adherence to standard laboratory safety protocols is essential when working with **Disulfo-ICG-DBCO disodium**.

Precaution	Specification	Rationale
Ventilation	Work in a well-ventilated area or a chemical fume hood.	To minimize inhalation of any dust or aerosols.[5][8]
Eye Protection	Chemical safety goggles or a face shield.	To protect against splashes and airborne particles.[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact.[5]
Body Protection	Laboratory coat.	To protect personal clothing from contamination.
Respiratory Protection	Use a NIOSH-approved respirator if ventilation is inadequate or if handling large quantities.	To prevent inhalation.[5]

#### Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

## Storage and Stability

Proper storage is critical to maintain the integrity and reactivity of **Disulfo-ICG-DBCO disodium**.

Condition	Recommendation	Source
Temperature	Store at -20°C for long-term storage. For solutions in solvent, -80°C is recommended for up to 6 months, and -20°C for up to 1 month.	[3][9]
Light	Protect from light.	[3][4][9]
Moisture	Keep in a dry place. Store in a tightly sealed container.	[9]
Incompatibilities	Avoid strong oxidizing agents.	[5]

## First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[5]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.[5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[5]

## Spill and Disposal Procedures

**Spill Response:**

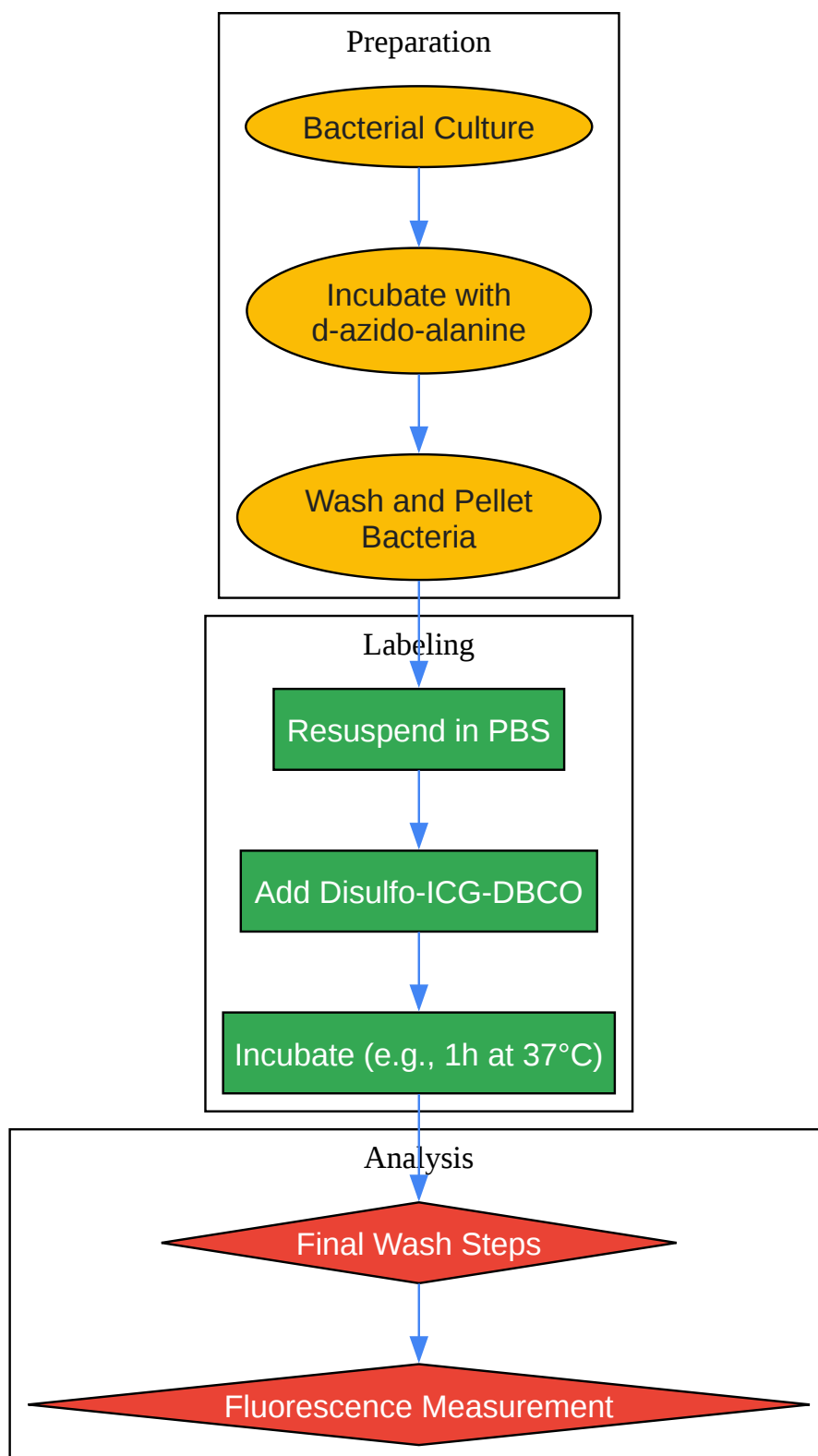
- Evacuate the area.
- Wear appropriate personal protective equipment (PPE).
- Absorb the spill with an inert material (e.g., vermiculite, dry sand).[\[5\]](#)
- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area thoroughly with soap and water.

**Disposal:**

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

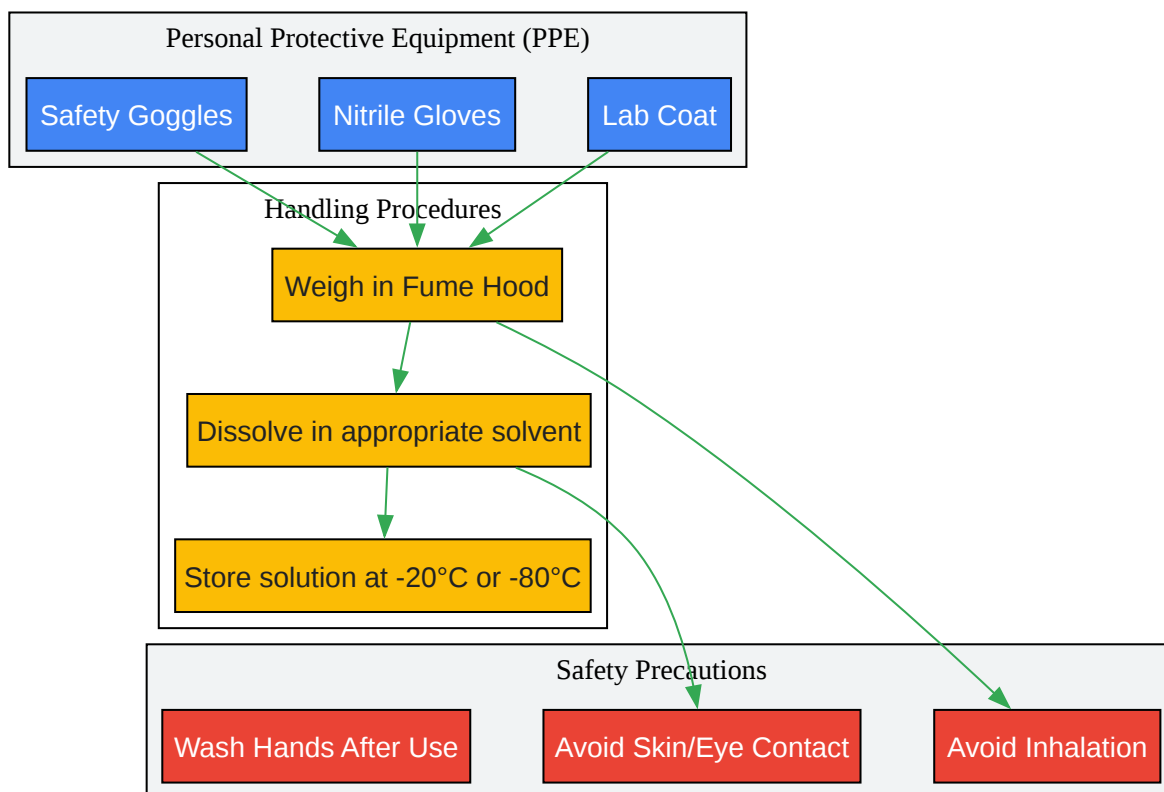
## Experimental Protocols and Workflows

The following diagrams illustrate a general workflow for a bioorthogonal labeling experiment using a sulfo-DBCO reagent, based on methodologies described for similar compounds.[\[10\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for bacterial labeling with Disulfo-ICG-DBCO.



[Click to download full resolution via product page](#)

Caption: Recommended handling and safety workflow.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet. Researchers should always consult all available safety information and exercise caution when handling any chemical.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Disulfo-ICG-DBCO disodium|BLD Pharm [bldpharm.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. biochempeg.com [biochempeg.com]
- 6. Toxicity evaluation of indocyanine green mediated photodynamic therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. iovs.arvojournals.org [iovs.arvojournals.org]
- 8. scribd.com [scribd.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. Bioorthogonal Radiolabeling of Azide-Modified Bacteria Using [18F]FB-sulfo-DBCO - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Disulfo-ICG-DBCO Disodium: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555134#disulfo-icg-dbco-disodium-safety-and-handling]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)